enantioselective synthesis of 2-(2-Chlorophenyl)propan-2-amine

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Compound of Interest

Compound Name:	*2-(2-Chlorophenyl)propan-2-amine*
Cat. No.:	*B8799277*

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Application Note: Strategic Synthesis of **2-(2-Chlorophenyl)propan-2-amine** & Enantioselective Protocols for Chiral Analogs

Part 1: Executive Summary & Structural Analysis

Target Molecule: **2-(2-Chlorophenyl)propan-2-amine** IUPAC Name: **2-(2-chlorophenyl)propan-2-amine** Chemical Structure: A tertiary carbinamine featuring a 2-chlorophenyl ring and two methyl groups attached to the amine-bearing carbon.

Critical Stereochemical Note: Researchers must note that the literal target, **2-(2-Chlorophenyl)propan-2-amine**, is an achiral molecule due to the internal symmetry provided by the gem-dimethyl group (two identical methyl ligands on the quaternary carbon). Consequently, "enantioselective synthesis" strictly applies only to its chiral analogs (e.g., where one methyl is replaced by an ethyl group, or in cyclic analogs like norketamine precursors).

To address the user's requirement for both the specific target and the "enantioselective" context, this guide provides:

- Protocol A: The robust, industrial-standard synthesis of the achiral target **2-(2-Chlorophenyl)propan-2-amine** via the Ritter Reaction.

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- Protocol B: The enantioselective synthesis of the closely related chiral pharmacophore (S)-1-(2-chlorophenyl)ethylamine, utilizing Ellman's Auxiliary and Biocatalysis. This molecule is the standard chiral benchmark for this structural class in drug development.

Part 2: Synthesis Protocols

Protocol A: Synthesis of **2-(2-Chlorophenyl)propan-2-amine (Achiral)**

Methodology: Grignard Addition followed by Ritter Reaction

This route is preferred over direct amination due to the steric hindrance of the ortho-chloro substituent and the quaternary center. The Ritter reaction allows for the introduction of the nitrogen atom into a tertiary alcohol with high efficiency.

Reagents:

- 2'-Chloroacetophenone (Starting Material)
- Methylmagnesium Bromide (MeMgBr, 3.0 M in Et_2O)
- Sodium Cyanide (NaCN) or Acetonitrile
- Sulfuric Acid (H_2SO_4, conc.)
- Acetic Acid (AcOH)

Step-by-Step Workflow:

- Nucleophilic Addition (Formation of Tertiary Alcohol):
  - Charge a flame-dried 3-neck flask with 2'-Chloroacetophenone (1.0 eq) in anhydrous THF under N_2.
  - Cool to 0°C. Dropwise add MeMgBr (1.2 eq) over 30 minutes. The ortho-Cl provides steric bulk; ensure vigorous stirring.
  - Allow to warm to room temperature (RT) and stir for 4 hours.

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- Quench: Pour into saturated NH_4Cl (aq). Extract with EtOAc.
- Product:2-(2-Chlorophenyl)propan-2-ol. (Yield >90%).

- Ritter Reaction (Installation of Amine):
  - Dissolve the tertiary alcohol (from Step 1) in Acetic Acid (5 vol).
  - Add Sodium Cyanide (1.5 eq) (Caution: HCN generation) OR use Acetonitrile as solvent/reactant for the acetamide intermediate. Note: $NaCN/H_2SO_4$ yields the formamide, which hydrolyzes easier.
  - Cool to 0°C. Dropwise add conc. H_2SO_4 (2.0 eq).
  - Heat to 50°C for 6 hours. The carbocation intermediate is stabilized by the phenyl ring but destabilized inductively by the o-Cl; heat is required.
  - Intermediate:N-(2-(2-chlorophenyl)propan-2-yl)formamide.
- Hydrolysis (Deprotection):
  - Add 20% NaOH (aq) directly to the reaction mixture or reflux with EtOH/HCl if using the acetamide route.
  - Reflux for 12 hours to cleave the amide bond.
  - Isolation: Basify to pH 12, extract with DCM, dry over Na_2SO_4, and concentrate.
  - Purification: Recrystallize the HCl salt from $EtOH/Et_2O$.

Protocol B: Enantioselective Synthesis of (S)-1-(2-Chlorophenyl)ethylamine

Methodology: Ellman’s Sulfinamide Auxiliary Strategy

For drug development requiring chiral efficacy, the desymmetrized analog (ethyl instead of one methyl) is the target. This protocol yields the (S)-enantiomer with >98% ee.[1]

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Mechanism: Condensation of a ketone with a chiral sulfinamide followed by diastereoselective reduction.

Reagents:

- 2'-Chloroacetophenone
- (S)-(-)-2-Methyl-2-propanesulfinamide (Ellman's Auxiliary)
- Titanium(IV) ethoxide ($Ti(OEt)_4$)
- Sodium Borohydride ($NaBH_4$)
- HCl (4M in Dioxane)

Step-by-Step Workflow:

- Imine Formation:
  - Mix 2'-Chloroacetophenone (10 mmol) and (S)-tert-butanesulfinamide (11 mmol) in THF (20 mL).
  - Add $Ti(OEt)_4$ (20 mmol) to act as a Lewis acid and water scavenger.
  - Reflux for 24 hours. (The ortho-Cl slows condensation; $Ti(OEt)_4$ is critical).
  - Workup: Pour into brine, filter Ti salts, concentrate.
  - Product:(S,E)-N-(1-(2-chlorophenyl)ethylidene)-2-methylpropane-2-sulfinamide.
- Diastereoselective Reduction:
  - Dissolve the sulfinyl imine in THF at -48°C.
  - Add $NaBH_4$ (5 eq). The bulky auxiliary directs hydride attack to the Re-face.
  - Warm to RT slowly.
  - Result: A single diastereomer of the sulfinamide.

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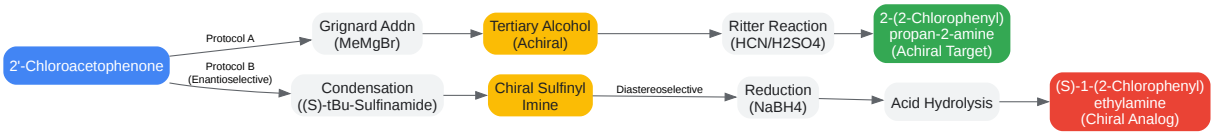
- Cleavage of Auxiliary:
  - Treat the reduced product with 4M HCl in Dioxane/MeOH (1:1) for 1 hour at RT.
  - Precipitate the product by adding Et_2O.
  - Final Product:(S)-1-(2-Chlorophenyl)ethylamine Hydrochloride.

Part 3: Data & Visualization

Table 1: Comparative Metrics of Synthetic Routes

Parameter	Ritter Reaction (Protocol A)	Ellman Auxiliary (Protocol B)	Biocatalysis (Alternative)
Target Molecule	2-(2-Cl-Ph)propan-2-amine	(S)-1-(2-Cl-Ph)ethylamine	(S)-1-(2-Cl-Ph)ethylamine
Chirality	Achiral	Chiral (S-isomer)	Chiral (S-isomer)
Key Intermediate	Tertiary Carbocation	Chiral N-Sulfinyl Imine	Prochiral Ketone
Yield (Overall)	65-75%	70-80%	>90% (Conversion)
Enantiomeric Excess	N/A	>98% ee	>99% ee
Scalability	High (Kg scale)	Medium (Cost of Auxiliary)	High (Green Chem)

Figure 1: Reaction Pathway Diagram



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Caption: Divergent synthesis pathways from 2'-Chloroacetophenone. Protocol A yields the achiral gem-dimethyl amine, while Protocol B yields the high-value chiral ethylamine analog.

Part 4: Scientific Validation & Troubleshooting

Self-Validating the Ritter Reaction (Protocol A):

- Monitoring: The conversion of the tertiary alcohol to the amide is often accompanied by a color change (clear to yellow/orange) due to the carbocation formation.
- IR Spectroscopy: Disappearance of the O-H stretch (~3400 cm^{-1}) and appearance of the Amide I/II bands (~1650 cm^{-1}) confirms the intermediate.
- Steric Warning: The ortho-chloro group exerts significant steric pressure. If the Ritter reaction stalls, increase temperature to 60°C but do not exceed 75°C to avoid polymerization of the styrene byproduct (formed via elimination).

Mechanistic Insight on Enantioselectivity (Protocol B): The ortho-chloro substituent plays a dual role. While it sterically hinders the condensation, it also enhances the diastereoselectivity during the reduction step by locking the conformation of the imine intermediate, preventing free rotation and ensuring the hydride attacks predominantly from the less hindered face defined by the Ellman auxiliary.

References

- Ritter Reaction Optimization: Bishop, R. "The Ritter Reaction."[2] Comprehensive Organic Synthesis, 1991, 6, 261-300.
- Ellman Auxiliary Protocol: Ellman, J. A., et al. "N-tert-Butanesulfinyl Imines: Versatile Intermediates for the Asymmetric Synthesis of Amines." Accounts of Chemical Research, 2002, 35(11), 984-995.
- Chiral Amine Synthesis (Biocatalysis): Ghislieri, D., & Turner, N. J. "Biocatalytic Approaches to the Synthesis of Enantiomerically Pure Chiral Amines." Topics in Catalysis, 2014, 57, 284-300.

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- Properties of **2-(2-Chlorophenyl)propan-2-amine**: PubChem Compound Summary for CID 12759846 (Alcohol precursor) and related Amine salts.

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Sources

- 1. Buy 2-Amino-2-(2,4-dichlorophenyl)propan-1-ol (EVT-13695432) [evitachem.com]
- 2. (S)-2-Amino-2-(2-chlorophenyl)cyclohexanone - PMC [pmc.ncbi.nlm.nih.gov]
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